

A Technical Guide to the Synthesis and Chemical Properties of Oxyphenisatin Acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oxyphenisatin Acetate

Cat. No.: B1678119

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Introduction

Oxyphenisatin acetate, with the CAS number 115-33-3, is a diphenolic oxindole derivative. Historically, it was utilized as a stimulant laxative but was later withdrawn from the market in many countries due to concerns about potential hepatotoxicity with long-term use. It functions as a prodrug, being deacetylated in the intestine to its active form, oxyphenisatin.[1][2][3][4] In recent years, **oxyphenisatin acetate** has garnered renewed interest within the scientific community for its potent anti-proliferative and anticancer activities, particularly against breast cancer cell lines.[3][5][6] This has spurred further investigation into its mechanisms of action, revealing complex cellular effects, including the induction of a cell starvation response and a novel form of cell death known as oncosis.[2][5] This technical guide provides an in-depth overview of its chemical properties, synthesis, and key biological mechanisms of action relevant to drug development.

Chemical and Physical Properties

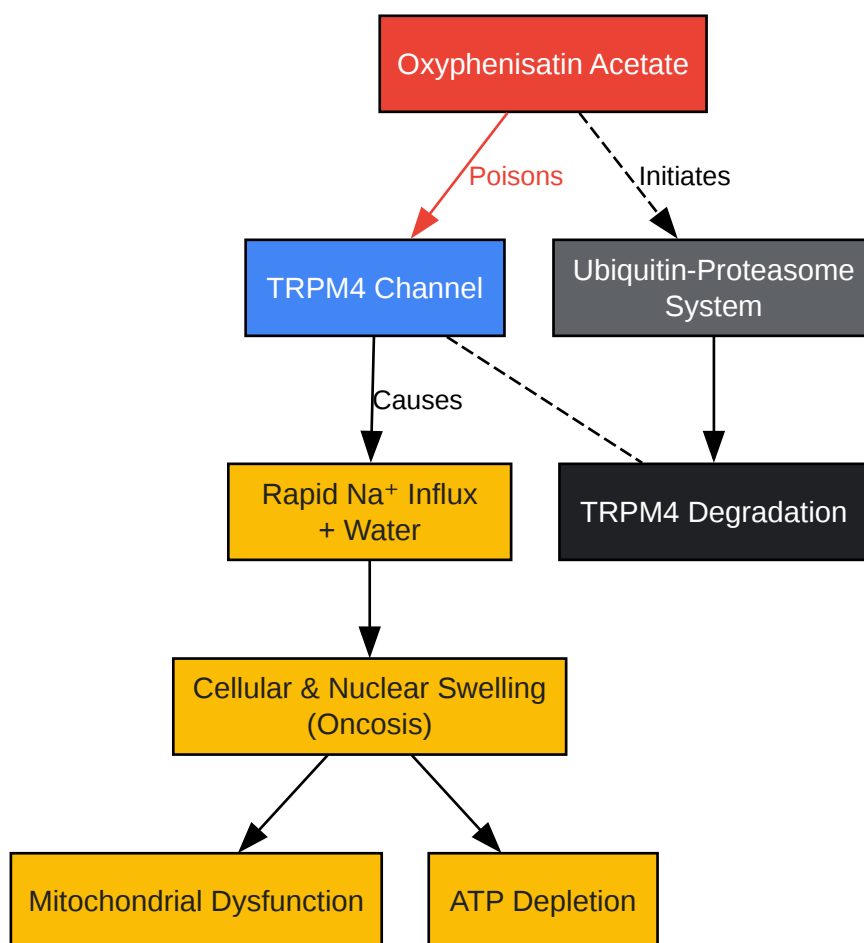
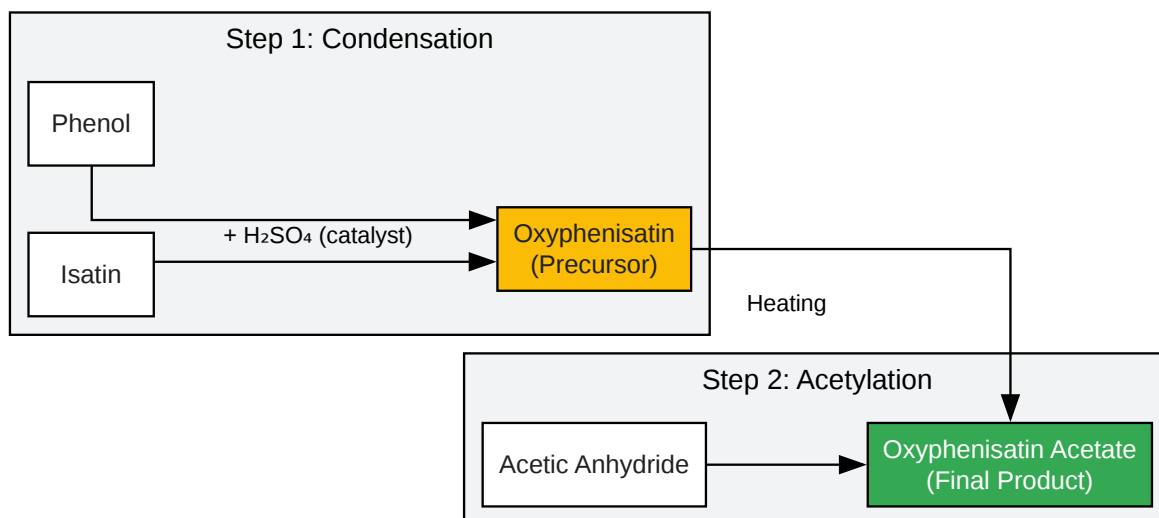
Oxyphenisatin acetate is a white to off-white crystalline solid.[3][6][7] It is characterized by its poor solubility in water and most common organic solvents, a critical consideration for formulation and experimental design.[7]

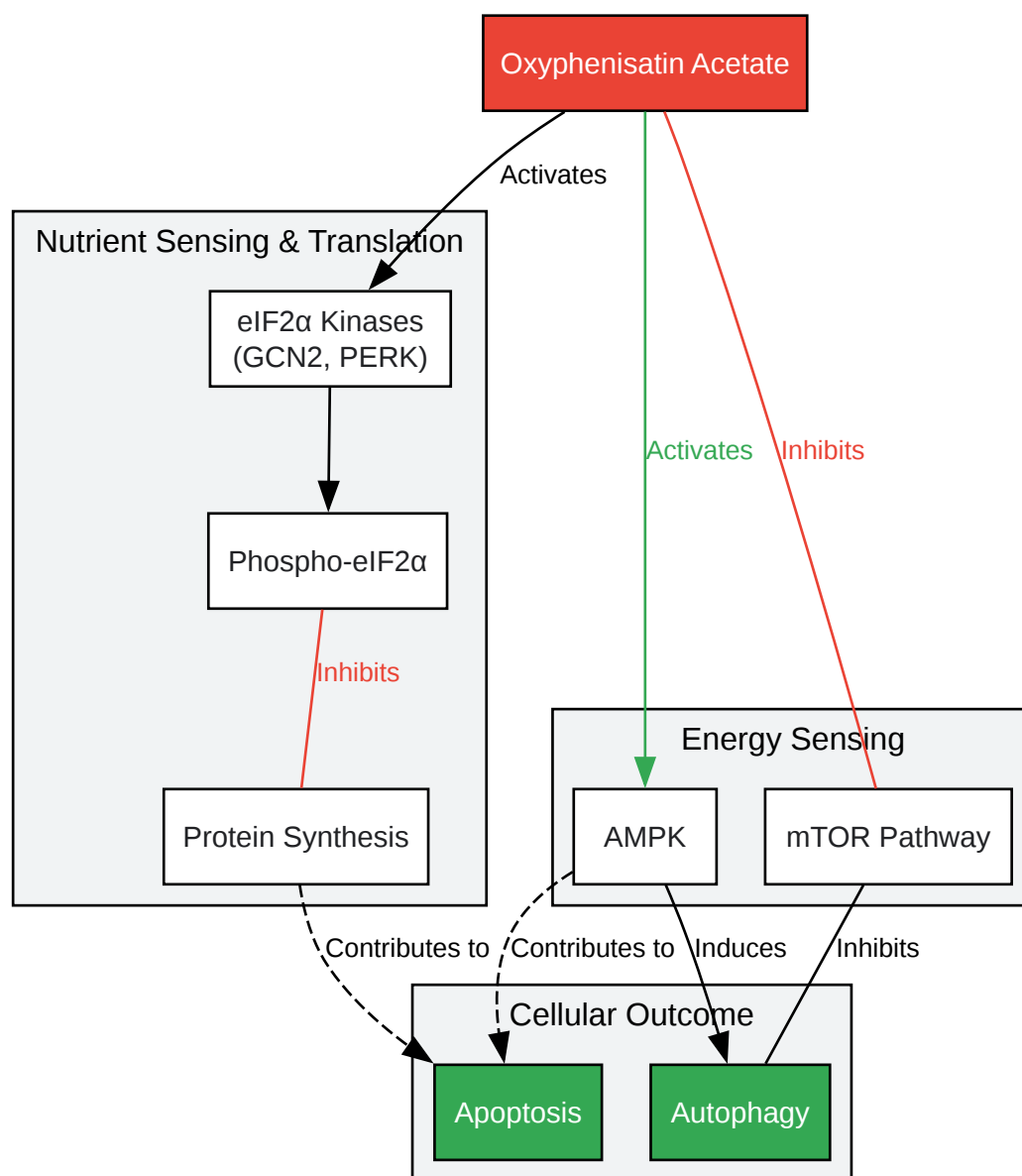
Table 1: Physicochemical Properties of Oxyphenisatin Acetate

Property	Value	References
IUPAC Name	[4-[3-(4-acetyloxyphenyl)-2-oxo-1H-indol-3-yl]phenyl] acetate	[1][8]
CAS Number	115-33-3	[1][3][7]
Molecular Formula	C ₂₄ H ₁₉ NO ₅	[1][3]
Molecular Weight	401.41 g/mol	[9]
Melting Point	242 - 244 °C	[3][6][7]
Boiling Point	566.5 ± 50.0 °C (Predicted)	[3][6]
Density	1.282 ± 0.06 g/cm ³ (Predicted)	[3][6]
Appearance	White to Off-White Crystalline Solid	[3][6][7]
Solubility	Practically Insoluble: Water, Ether, dilute HCl Slightly Soluble: Alcohol, Chloroform, Ethyl Acetate, Methanol Soluble: DMSO (up to 80 mg/mL)	[3][4][6][7][10]
Storage	Store at -20°C or in a dry, sealed container at 2-8°C.	[3][8]

Synthesis of Oxyphenisatin Acetate

The synthesis of **oxyphenisatin acetate** is a two-step process. The first step involves the acid-catalyzed condensation of isatin with phenol to form the intermediate precursor, oxyphenisatin (3,3-bis(4-hydroxyphenyl)indolin-2-one). The second step is the diacylation of this precursor to yield the final product.





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- To cite this document: BenchChem. [A Technical Guide to the Synthesis and Chemical Properties of Oxyphenisatin Acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678119#oxyphenisatin-acetate-synthesis-and-chemical-properties]

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